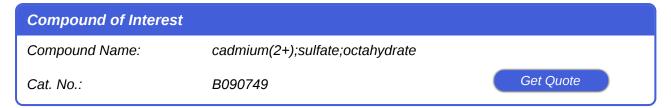


A Technical Guide to the Physical Properties of Cadmium Sulfate Octahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of cadmium sulfate octahydrate, with a specific focus on its appearance and odor. The information presented is collated from various safety data sheets and chemical property databases to ensure accuracy and relevance for the scientific community.

Appearance

Cadmium sulfate octahydrate is a hydrated inorganic compound with the chemical formula $3CdSO_4 \cdot 8H_2O.[1]$ At ambient temperatures, it presents as a solid crystalline substance.[1] The color is consistently reported as white.[2][3][4] Some sources also describe it as off-white or colorless.[1] The crystalline structure can be further characterized as orthorhombic crystals.[1] It is also noted to be a hygroscopic solid, meaning it has a tendency to absorb moisture from the air.[3]

Odor

Across multiple sources, cadmium sulfate octahydrate is consistently described as an odorless solid.[1][2][3][5] The absence of a discernible smell is a key identifying characteristic of this compound.

Quantitative Data Summary



The following table summarizes the key quantitative physical and chemical properties of cadmium sulfate octahydrate.

Property	Value
Chemical Formula	3CdSO4·8H₂O
Molar Mass	769.546 g/mol [3][6]
Appearance	White to off-white crystalline solid[1]
Odor	Odorless[1][2][3][5]
Density	3.08 g/cm ³ [3][6]
Melting Point	40 °C (decomposes)[3][6]
Solubility in Water	Very soluble[1][3][6]
Solubility in other solvents	Insoluble in ethanol; partially soluble in methanol and ethyl acetate[2][4]
рН	3.0 - 6.0 (50g/l in H ₂ O at 20°C)[1]
Refractive Index	1.565[1][4]

Experimental Protocols

The determination of the physical appearance and odor of a chemical substance like cadmium sulfate octahydrate is a fundamental step in its characterization. While specific experimental reports detailing these observations for this compound are not typically published in peer-reviewed literature due to their routine nature, the general methodologies are well-established in chemical analysis.

4.1. Determination of Physical Appearance

The visual characterization of a chemical compound is performed under controlled laboratory conditions.

 Objective: To qualitatively describe the physical state, color, and crystalline form of the substance.



· Methodology:

- A small, representative sample of the substance is placed on a clean, white, non-reactive surface, such as a watch glass or a ceramic tile.
- The observation is conducted in a well-lit area, preferably with a neutral, white light source to avoid color distortion.
- The physical state (e.g., solid, liquid, gas) is noted at room temperature. For solids, the form (e.g., crystalline, amorphous, powder) is described.
- The color of the substance is recorded.
- For crystalline solids, a magnifying glass or a low-power microscope may be used to observe the crystal habit (shape).

4.2. Determination of Odor

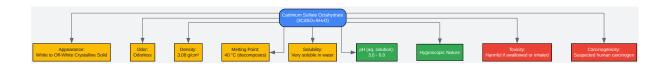
The assessment of a chemical's odor is a qualitative test that must be performed with caution, especially for toxic substances like cadmium compounds.

- Objective: To determine if the substance has a discernible odor and to describe it if present.
- Methodology:
 - A small amount of the substance is placed in a suitable container, such as a beaker or a flask.
 - The "wafting" technique is employed to safely smell the chemical. The container is held several inches away from the nose, and the vapors are gently waved or fanned towards the nose with a hand.
 - Directly inhaling the vapors from the container is strictly avoided to prevent acute exposure.
 - The presence or absence of an odor is noted. If an odor is detected, it is described using standard chemical descriptors (e.g., sweet, pungent, acrid). For cadmium sulfate octahydrate, no odor is detected.[1][2][3][5]



Logical Relationships of Properties

The following diagram illustrates the key physical and chemical properties of cadmium sulfate octahydrate and their relationships.



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Caption: Key properties of cadmium sulfate octahydrate.

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